

Application Note: Quaternization of N-isononyl-N-methyl-1-decanamine

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Compound of Interest

Compound Name: 1-Decanamine, N-isononyl-N-methyl-

CAS No.: 138698-35-8

Cat. No.: B12648998

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Methodology: Menshutkin Reaction via Methylation Target Product: N-isononyl-N,N-dimethyl-1-decanaminium salt Version: 2.1 (Pharma-Grade Optimization)

Executive Summary & Scientific Rationale

The quaternization of tertiary amines with alkyl halides (Menschutkin reaction) is the standard route for synthesizing permanent cationic lipids. For N-isononyl-N-methyl-1-decanamine, the presence of an asymmetric hydrophobic tail (linear decyl vs. branched isononyl) introduces specific steric and solubility considerations.

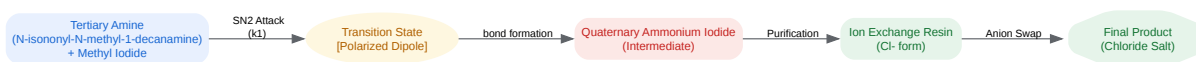
Key Mechanistic Insight: The reaction proceeds via an SN2 mechanism.^[1] The transition state is highly polar, characterized by the developing separation of charge between the nitrogen and the leaving group (halide). Therefore, the reaction rate is exponentially increased by polar aprotic solvents (e.g., Acetonitrile, Acetone) which stabilize the transition state dipole without solvating the nucleophile (amine) to the point of deactivation.

Why this Protocol?

- Solvent Choice: We utilize Acetonitrile (ACN). It offers the optimal balance of high dielectric constant () for rate acceleration and moderate boiling point for easy removal.
- Alkylating Agent: Methyl Iodide (MeI) is selected for initial quaternization due to the superior leaving group ability of iodide ().
- Bio-Compatibility: A downstream Ion Exchange step is included to convert the Iodide salt (toxic, reactive) to the Chloride salt (pharmaceutically acceptable).

Reaction Mechanism & Pathway

The reaction involves the nucleophilic attack of the tertiary amine nitrogen lone pair onto the electrophilic methyl carbon of methyl iodide.



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Caption: The reaction pathway from asymmetric tertiary amine to pharmaceutical-grade chloride salt via SN2 methylation and subsequent ion exchange.

Materials & Equipment

Component	Specification	Purpose
Substrate	N-isononyl-N-methyl-1-decanamine (>98%)	Starting Material
Reagent	Methyl Iodide (MeI)	Alkylating Agent (High Reactivity)
Solvent	Acetonitrile (Anhydrous)	Polar Aprotic Medium (Rate Accelerator)
Precipitant	Diethyl Ether or n-Hexane	Product Isolation (Anti-solvent)
Resin	Amberlite® IRA-402 (Cl form)	Ion Exchange (Iodide Chloride)
Vessel	Pressure-rated glass tube or RBF	Containment of volatile MeI

Safety Warning: Methyl Iodide is a volatile neurotoxin and suspected carcinogen. All operations must be performed in a fume hood. Double-gloving (Laminate/Nitrile) is recommended.

Experimental Protocol

Phase A: Quaternization Reaction[2][3]

- Preparation:
 - In a dry 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar, dissolve 10.0 g (approx. 32 mmol) of N-isononyl-N-methyl-1-decanamine in 50 mL of anhydrous Acetonitrile.
 - Note: The concentration is kept at ~0.6 M to maximize collision frequency while preventing viscosity issues.
- Addition:
 - Cool the solution to 0°C (ice bath) to minimize exotherm upon addition.
 - Add 2.4 mL (5.4 g, 38 mmol, 1.2 eq) of Methyl Iodide dropwise via syringe.

- Critical: A slight excess (1.2 eq) ensures complete conversion of the valuable lipid amine.
- Reaction:
 - Seal the flask tightly (or use a reflux condenser with a balloon if heating).
 - Allow to warm to Room Temperature (RT) and stir for 1 hour.
 - Heat to 40°C and stir for 12–16 hours.
 - Monitoring: Check reaction progress via TLC (Mobile Phase: 10% MeOH in DCM) or LC-MS. The starting amine spot (high R_f) should disappear; the quaternary salt stays at the baseline.
- Workup (Precipitation):
 - Concentrate the reaction mixture to ~10 mL using a rotary evaporator (keep bath <45°C).
 - Pour the concentrated oil slowly into 100 mL of cold Diethyl Ether (or Hexane) under vigorous stirring.
 - The quaternary ammonium iodide will precipitate as a white/off-white solid or viscous oil.
 - Decant the supernatant. Wash the residue 2x with fresh Ether.
 - Dry under high vacuum to remove trace solvents and unreacted MeI.

Phase B: Ion Exchange (Iodide Chloride)

Required for pharmaceutical applications to prevent iodide toxicity.

- Resin Prep: Wash 50 g of Amberlite® IRA-402 (Cl form) with Methanol (3x) to remove preservatives.
- Loading: Dissolve the Iodide salt from Phase A in minimal Methanol.
- Elution: Pass the solution through the resin column slowly (flow rate ~1 drop/sec).
- Finishing: Rinse column with 2 column volumes of Methanol. Combine eluents.

- Isolation: Evaporate Methanol and dry under high vacuum for 24 hours.

Quality Control & Characterization

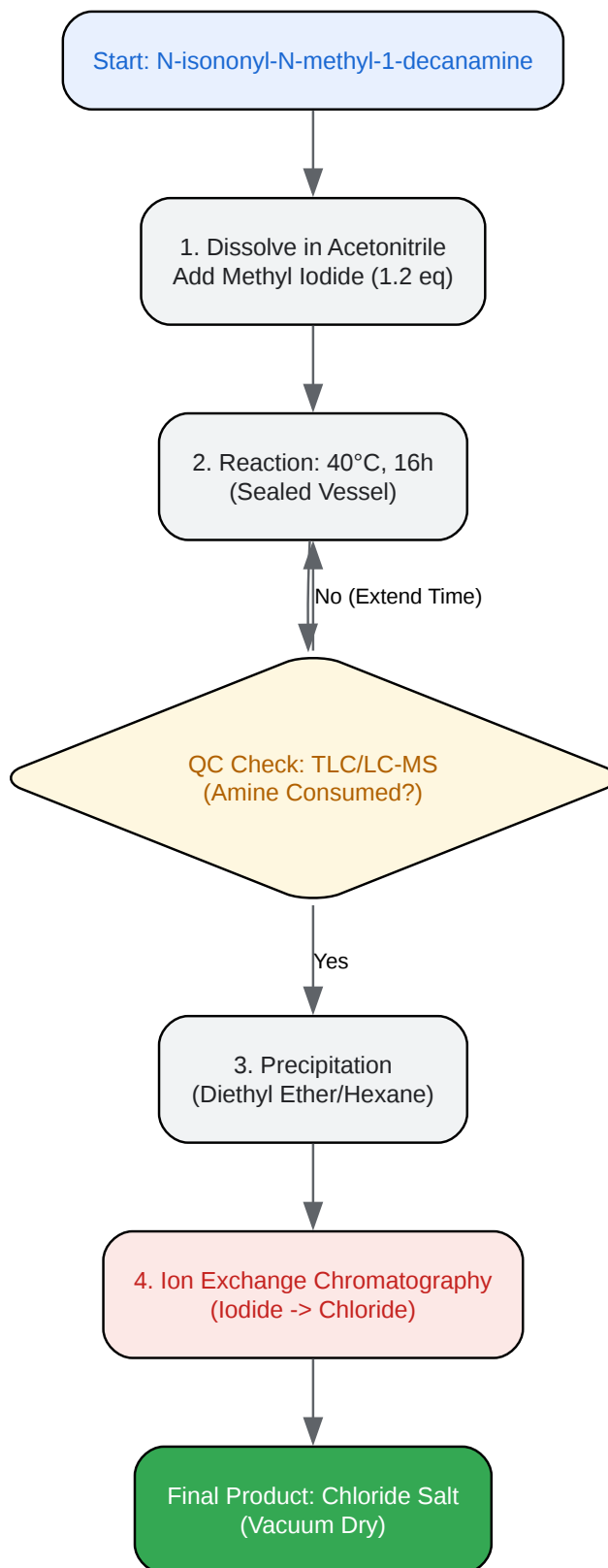
Expected Analytical Data

Technique	Parameter	Acceptance Criteria
H-NMR (CDCl ₃)	N-CH	Sharp singlet at
	Shift	3.1–3.4 ppm (integrates to 9H for 3x Me). Distinct downfield shift from amine precursor.
HPLC-ELSD	Purity	> 99.0% (No detected starting amine).
Silver Nitrate Test	Halide ID	White precipitate (AgCl) confirms Chloride; Yellow (AgI) indicates incomplete exchange.
Appearance	Physical State	Hygroscopic white wax or solid.

Troubleshooting Guide

- Issue: Product remains an oil and won't crystallize.
 - Cause: Branched isononyl chain disrupts crystal packing.
 - Solution: This is normal for asymmetric lipids. Freeze-drying (lyophilization) from benzene or water/dioxane can yield a handleable powder.
- Issue: Yellow coloration.
 - Cause: Iodine liberation (oxidation of I⁻).
 - Solution: Wash the ether phase with dilute sodium thiosulfate during workup, or proceed immediately to ion exchange (Chloride salts are color-stable).

Process Workflow Diagram



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Caption: Step-by-step workflow for the synthesis and purification of the quaternary ammonium lipid.

References

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